

# Application Note: Analysis of Oxazosulfyl Using Gas Chromatography-Mass Spectrometry

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## Compound of Interest

Compound Name: Oxazosulfyl

Cat. No.: B6190897

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AN-GCMS-OS01

## Abstract

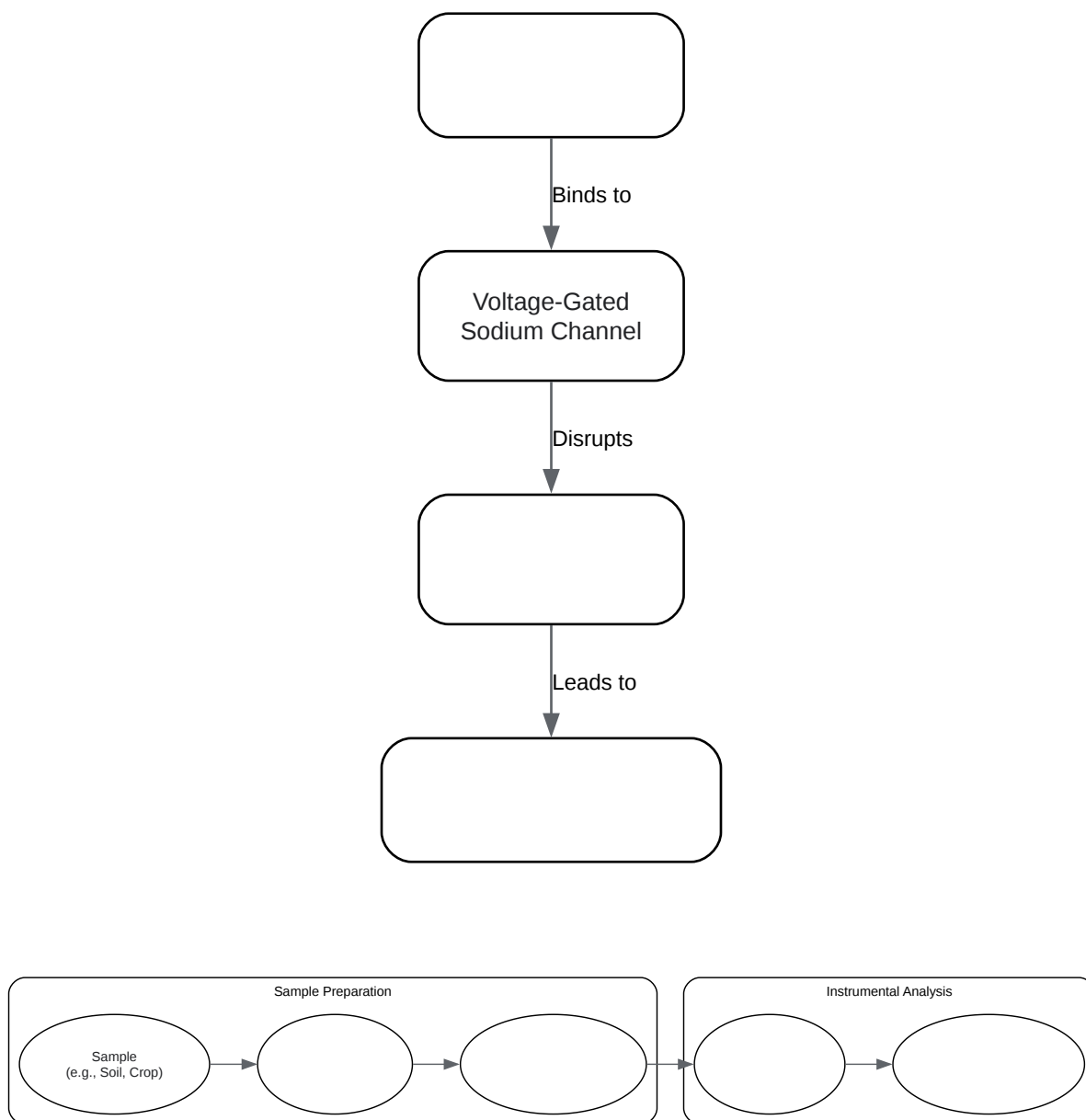
This application note describes a sensitive and selective method for the determination of **Oxazosulfyl** residues in environmental and agricultural samples using Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS). A representative method is provided, including sample preparation, chromatographic conditions, and mass spectrometric parameters. The protocol is intended to serve as a starting point for researchers and analytical scientists involved in pesticide residue analysis and drug development.

## Introduction

**Oxazosulfyl** is a novel insecticide belonging to the sulfyl chemical class, characterized by an ethylsulfonyl moiety.[1] It is effective against a broad range of major rice insect pests.[1] As with many modern pesticides, there is a need for robust analytical methods to monitor its presence in various matrices to ensure food safety and environmental quality. Gas chromatography coupled with tandem mass spectrometry (GC-MS/MS) is a powerful technique for the analysis of pesticide residues due to its high sensitivity and selectivity.[2][3] This note outlines a general approach for the analysis of **Oxazosulfyl**, which can be adapted and validated for specific sample types.

## Mode of Action

**Oxazosulfyl** acts on the insect's nervous system. It has been reported to affect the voltage-gated sodium channels in insects.[4] This mode of action leads to the disruption of nerve signal transmission, resulting in paralysis and death of the target pests. A simplified representation of this pathway is illustrated below.



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